

ORM-10962 solubility and stability in experimental buffers

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Compound of Interest

Compound Name: ORM-10962

Cat. No.: B15614163

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ORM-10962 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **ORM-10962**. Find answers to frequently asked questions and troubleshoot common issues related to its solubility and stability in experimental buffers.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **ORM-10962**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **ORM-10962**. A stock solution of at least 1 mM can be readily prepared in DMSO.^[1] For higher concentrations, up to 250 mg/mL (544.02 mM), ultrasonic assistance may be required for complete dissolution. It is crucial to use newly opened, anhydrous DMSO as the compound is sensitive to moisture, which can impact its solubility.

Q2: How should I prepare working solutions of **ORM-10962** for my in vitro experiments?

A2: For in vitro assays, it is standard practice to dilute the DMSO stock solution into your aqueous experimental buffer (e.g., Tyrode's solution, PBS, or cell culture medium). To avoid precipitation and minimize solvent effects on your experiment, the final concentration of DMSO should be kept as low as possible, typically not exceeding 0.1% to 0.5%. It is recommended to add the DMSO stock to the pre-warmed buffer while vortexing to ensure rapid and uniform mixing.

Q3: Can I dissolve **ORM-10962** directly in aqueous buffers like PBS?

A3: Direct dissolution of **ORM-10962** in purely aqueous buffers is not recommended due to its hydrophobic nature. It is likely to have very low solubility, leading to precipitation and inaccurate concentrations. The use of a DMSO stock solution followed by dilution is the standard and recommended method.

Q4: How stable is **ORM-10962** in aqueous experimental buffers?

A4: While specific quantitative stability data in various aqueous buffers is not readily available, it is strongly recommended to prepare working solutions of **ORM-10962** fresh on the day of the experiment. The recommendation for fresh preparation suggests that the compound may have limited stability in aqueous solutions over extended periods, potentially due to hydrolysis or other forms of degradation. Storing diluted aqueous solutions is not advised.

Q5: What are the storage recommendations for **ORM-10962**?

A5: **ORM-10962** should be stored as a solid powder or as a concentrated stock solution in DMSO. The following table summarizes the recommended storage conditions.^[2]

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
Solid Powder	4°C	2 years
In DMSO	-80°C	2 years
In DMSO	-20°C	1 year

To prevent degradation from repeated freeze-thaw cycles, it is best to aliquot the DMSO stock solution into single-use volumes.

Troubleshooting Guide

Issue: Precipitation occurs when I dilute my **ORM-10962** DMSO stock into my aqueous buffer.

This is a common issue encountered with hydrophobic compounds. Here are several potential causes and solutions:

Potential Cause	Explanation	Recommended Solution
High Final Concentration	The final concentration of ORM-10962 in the aqueous buffer exceeds its solubility limit.	- Lower the final working concentration of ORM-10962. - Perform a solubility test to determine the maximum soluble concentration in your specific buffer system.
Rapid Solvent Exchange	Adding a concentrated DMSO stock directly to a large volume of aqueous buffer can cause the compound to "crash out" of solution.	- Perform a serial dilution. First, create an intermediate dilution of the DMSO stock in a smaller volume of the pre-warmed aqueous buffer. Then, add this intermediate dilution to the final volume. - Add the DMSO stock dropwise to the buffer while gently vortexing to ensure rapid and even dispersion.
Low Temperature of Buffer	The solubility of many compounds, including ORM-10962, is lower at colder temperatures.	- Always use pre-warmed (e.g., 37°C) experimental buffers for dilutions, especially for cell-based assays.
High Final DMSO Concentration	While DMSO aids solubility, having a final concentration that is too high can be toxic to cells and may not be necessary. Conversely, a very low final DMSO percentage might not be sufficient to maintain solubility at a high compound concentration.	- Ensure the final DMSO concentration is within a range that is non-toxic to your cells (typically $\leq 0.5\%$). - Include a vehicle control with the same final DMSO concentration in your experiments to account for any solvent effects.
Interaction with Buffer Components	Salts, proteins, or other components in complex media can sometimes interact with the compound, leading to the	- If using a complex medium like cell culture medium with serum, consider preparing the final dilution in a simpler buffer

formation of insoluble
complexes.

(like PBS or HBSS) if the
experimental design allows.

Experimental Protocols

Preparation of ORM-10962 Stock and Working Solutions for In Vitro Assays

This protocol describes the preparation of a 1 mM DMSO stock solution and a 1 μ M working solution in a standard experimental buffer.

Materials:

- **ORM-10962** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile experimental buffer (e.g., Tyrode's solution, PBS, or cell culture medium)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Protocol for 1 mM Stock Solution:

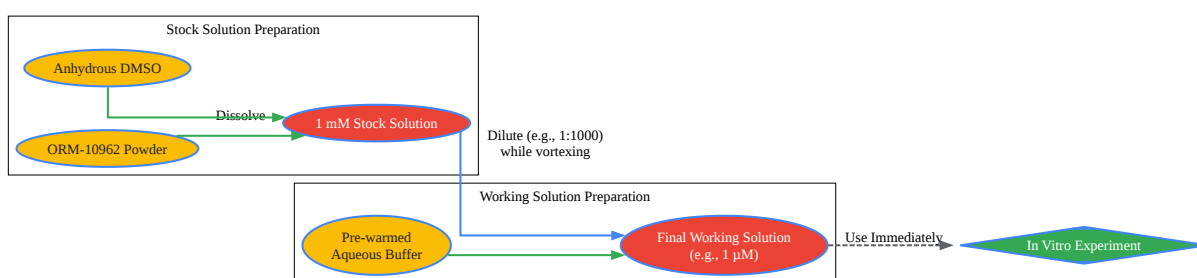
- Allow the **ORM-10962** powder to equilibrate to room temperature before opening the vial.
- Weigh the required amount of **ORM-10962** powder in a sterile microcentrifuge tube. The molecular weight of **ORM-10962** is 459.54 g/mol . To prepare 1 mL of a 1 mM solution, you will need 0.45954 mg of the compound.
- Add the appropriate volume of anhydrous DMSO to the powder to achieve a 1 mM concentration.
- Vortex the solution until the **ORM-10962** is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Visually inspect the solution to ensure there are no visible particles.

- Aliquot the stock solution into single-use volumes in sterile tubes and store at -20°C or -80°C.

Protocol for 1 μ M Working Solution:

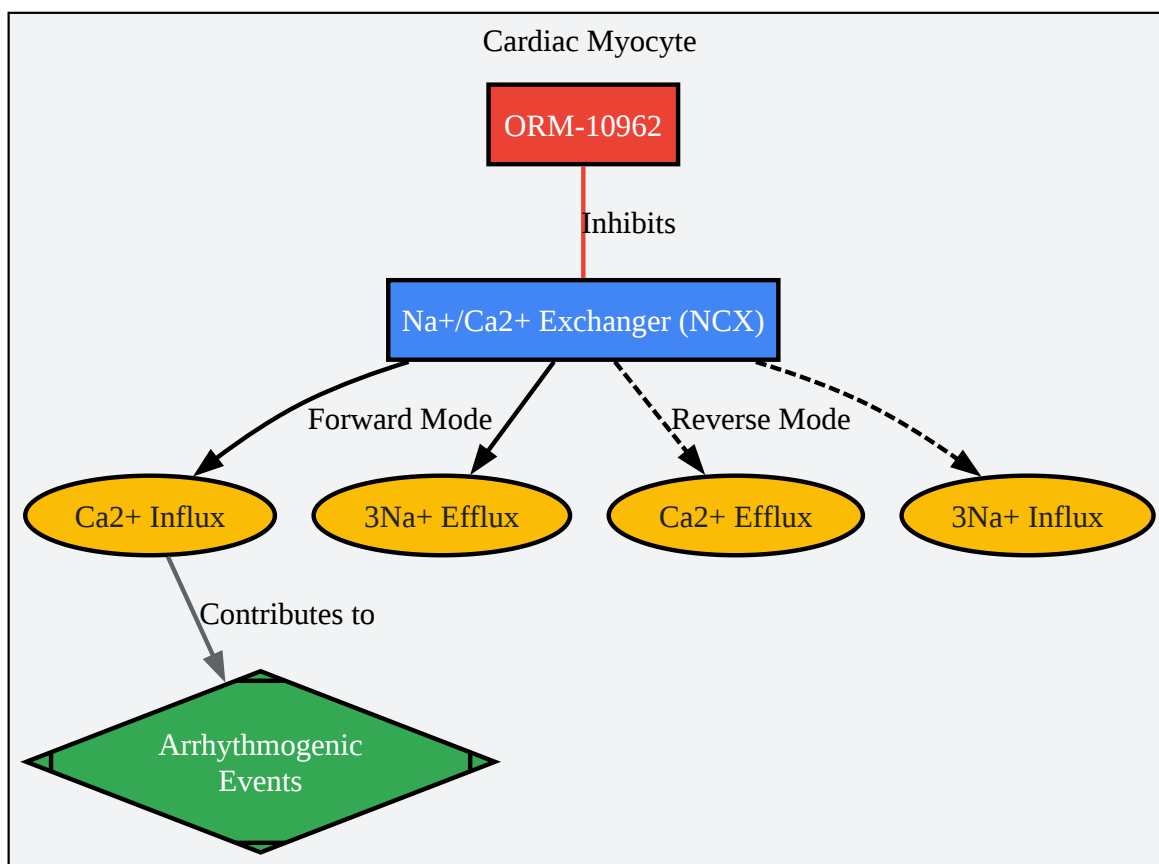
- Pre-warm your experimental buffer to the desired temperature (e.g., 37°C).
- To prepare 1 mL of a 1 μ M working solution, add 1 μ L of the 1 mM DMSO stock solution to 999 μ L of the pre-warmed experimental buffer. This will result in a final DMSO concentration of 0.1%.
- Add the DMSO stock to the buffer while gently vortexing to ensure rapid and thorough mixing.
- Use the freshly prepared working solution for your experiment immediately. Do not store the diluted aqueous solution.

Visualizations



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Caption: Workflow for preparing **ORM-10962** solutions.



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Caption: Mechanism of action of **ORM-10962**.

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References

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